

Application Note & Technical Guide: 4-Aminoazobenzene Hydrochloride

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Compound of Interest

Compound Name: 4-Aminoazobenzene hydrochloride

Cat. No.: B3021562

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Topic: The Role of **4-Aminoazobenzene Hydrochloride** in Modern Textile-Related Research and Quality Control

Audience: Researchers, Analytical Scientists, and Chemical Safety Professionals

Introduction and Scientific Context

4-Aminoazobenzene hydrochloride (CAS No. 532-82-1), also known as Aniline Yellow hydrochloride, is the salt of a simple aromatic azo compound. While historically significant in the development of synthetic dyes, its contemporary role in the textile industry is defined by its hazardous properties rather than its dyeing capabilities. The parent compound, 4-Aminoazobenzene, is a restricted aromatic amine. Under regulations such as the EU REACH Regulation (EC) No 1907/2006, Annex XVII, azo dyes that can release any of the 22 specified aromatic amines (including 4-aminoazobenzene) through reductive cleavage are prohibited from use in textile and leather articles that come into direct and prolonged contact with the human skin or oral cavity.

This guide provides a detailed overview of the scientifically relevant "applications" of **4-Aminoazobenzene hydrochloride** in the context of the modern textile industry, focusing on its use as a synthesis precursor and an analytical standard for regulatory compliance and safety testing.

Toxicological Profile and Regulatory Landscape

Understanding the toxicology of 4-Aminoazobenzene is critical for its handling and for appreciating its regulatory status.

- Carcinogenicity:** The International Agency for Research on Cancer (IARC) has classified 4-Aminoazobenzene as "possibly carcinogenic to humans" (Group 2B). This classification is based on sufficient evidence of carcinogenicity in experimental animals.
- Mechanism of Action:** The carcinogenicity is linked to its metabolic activation in the liver, leading to the formation of DNA adducts that can initiate tumorigenesis.
- Regulatory Status:** Its primary significance in the textile industry stems from it being a marker for banned azo dyes. The analytical detection of 4-aminoazobenzene in a textile extract after a reductive cleavage procedure is considered proof of the use of a prohibited dye.

Table 1: Key Properties and Hazard Information for **4-Aminoazobenzene Hydrochloride**

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₂ CIN ₃	PubChem
Molar Mass	233.70 g/mol	PubChem
Appearance	Steel-blue needles	Merck Index
IARC Classification	Group 2B (Possibly carcinogenic to humans)	IARC
Key Hazard Statements	H317, H341, H350, H411	ECHA
Regulatory Limit	< 30 mg/kg (for the amine released from dyes)	REACH

Core Application Areas in a Research Setting

Application I: Intermediate for Synthesis of Complex Dyes

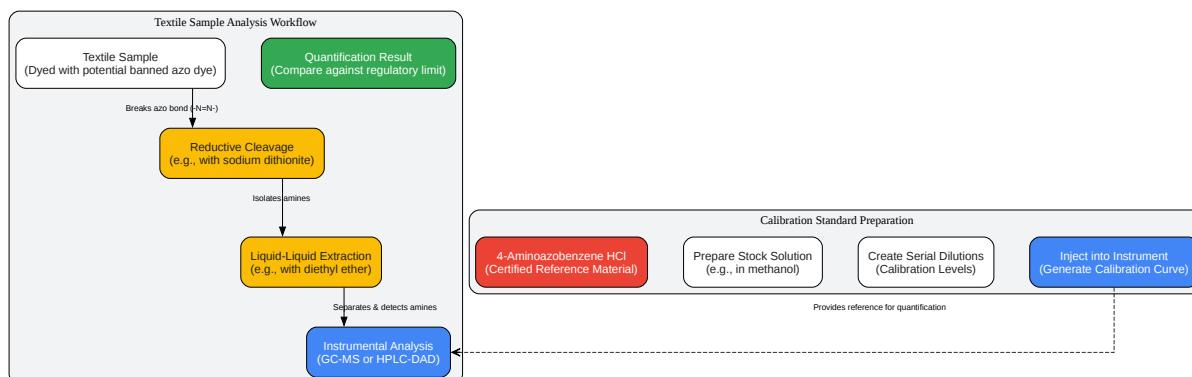
While not used directly, 4-Aminoazobenzene can serve as a building block (synthon) for more complex, functional dyes in a research context. A common reaction involves diazotization of its primary amine group followed by coupling with another aromatic compound. This allows researchers to create novel chromophores for various applications, including high-performance pigments or functional materials, with the crucial caveat that these new dyes must be designed to prevent cleavage back to the hazardous starting amine.

Application II: Certified Reference Material for Analytical Testing

This is the most critical and widespread "application" in the textile industry. Analytical laboratories use **4-Aminoazobenzene hydrochloride** to:

- Calibrate Instruments: Create calibration curves for analytical instruments like Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC).
- Validate Methods: Confirm that the analytical method used for testing textiles (e.g., EN ISO 14362-1:2017) can effectively detect and quantify 4-aminoazobenzene at the required low concentrations (typically below 30 ppm).

The workflow for this process is visualized below.



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Caption: Workflow for detecting banned amines from textiles and the role of 4-Aminoazobenzene HCl as a reference standard.

Experimental Protocols

WARNING: 4-Aminoazobenzene hydrochloride is a suspected carcinogen and a skin sensitizer. All handling must be performed in a certified fume hood with appropriate Personal

Protective Equipment (PPE), including a lab coat, safety goggles, and chemically resistant gloves (nitrile is suitable for incidental contact).

Protocol 1: Preparation of a 100 µg/mL (100 ppm) Calibration Stock Standard

This protocol details the preparation of a primary stock solution for use in analytical testing of textiles.

Materials:

- **4-Aminoazobenzene hydrochloride** (certified reference material grade)
- Methanol (HPLC or GC grade)
- 10 mL volumetric flask (Class A)
- Analytical balance (readable to 0.01 mg)
- Ultrasonic bath
- Pipettes and appropriate safety bulbs

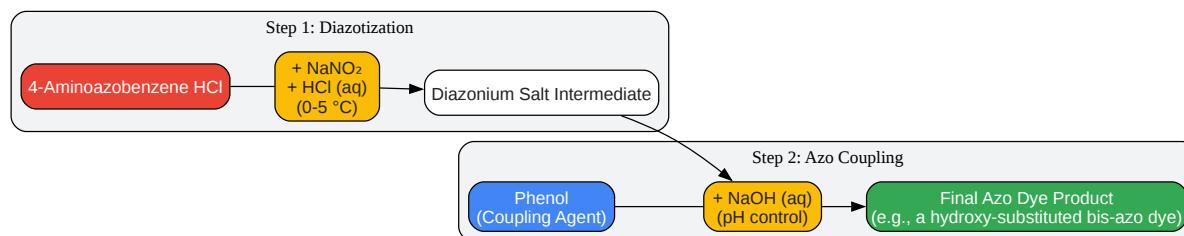
Procedure:

- Pre-label the 10 mL volumetric flask as "4-AAB-HCl 100 ppm Stock".
- Weighing: Accurately weigh approximately 1.18 mg of **4-Aminoazobenzene hydrochloride**. (Note: The mass is adjusted based on the molar mass ratio of the hydrochloride salt to the free amine, $C_{12}H_{11}N_3$, which has a molar mass of 197.24 g/mol. The correction factor is $233.70 / 197.24 \approx 1.185$. To get 1.00 mg of the free amine, you need ~ 1.18 mg of the hydrochloride salt). Record the exact mass.
- Dissolution: Carefully transfer the weighed powder into the 10 mL volumetric flask. Add approximately 7 mL of methanol.
- Sonication: Cap the flask and place it in an ultrasonic bath for 5-10 minutes, or until all the solid has completely dissolved.

- Dilution to Volume: Allow the solution to return to room temperature. Carefully add methanol to the flask until the bottom of the meniscus touches the calibration mark.
- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the solution to an amber glass vial, label it with the compound name, concentration, date, and your initials. Store at 4°C in the dark. This stock solution is the basis for creating lower concentration working standards for instrument calibration.

Protocol 2: Representative Synthesis of a Secondary Azo Dye (Diazo Coupling)

This protocol demonstrates the use of 4-Aminoazobenzene as a precursor. It outlines the diazotization of 4-aminoazobenzene and its subsequent coupling with a phenol to form a new, more complex azo dye. This is a representative reaction for research purposes only.



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Caption: General workflow for synthesizing a complex azo dye from 4-Aminoazobenzene.

Procedure:

- **Diazotization:**

- Dissolve a molar equivalent of **4-Aminoazobenzene hydrochloride** in dilute HCl (e.g., 2 M) in a beaker placed in an ice-water bath to maintain a temperature of 0-5 °C.
- Slowly add a pre-chilled aqueous solution of sodium nitrite (NaNO₂) dropwise while stirring continuously. The reaction is complete when the solution gives a positive test for nitrous acid (e.g., turning starch-iodide paper blue).
- Coupling:
 - In a separate beaker, dissolve a molar equivalent of the coupling agent (e.g., phenol or 2-naphthol) in a dilute aqueous solution of sodium hydroxide.
 - Cool this solution in an ice bath.
 - Slowly add the cold diazonium salt solution from Step 1 to the cold coupling agent solution with vigorous stirring.
 - Maintain the alkaline pH and low temperature to facilitate the coupling reaction.
- Isolation:
 - The resulting azo dye will typically precipitate out of the solution.
 - Collect the solid product by vacuum filtration.
 - Wash the product with cold water to remove unreacted salts.
 - Recrystallize the crude product from a suitable solvent (e.g., ethanol) to purify it.
- Characterization: Confirm the identity and purity of the synthesized dye using techniques such as NMR spectroscopy, FT-IR, and UV-Vis spectrophotometry.

Conclusion

While the name "Aniline Yellow" suggests a direct role in dyeing, **4-Aminoazobenzene hydrochloride** is not used in modern textile manufacturing due to its proven toxicological risks. Its true and critical "application" lies in the realm of chemical synthesis and analytical science. For researchers, it is a precursor for creating novel molecules. For the quality and safety sector

of the textile industry, it is an indispensable reference standard used to enforce global regulations and ensure consumer products are free from harmful substances derived from banned azo dyes. Any laboratory work with this compound must be dictated by a thorough understanding of its hazards and adherence to strict safety protocols.

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